

An In-depth Technical Guide to C16 Dicarboxylic Acid: Structure, Nomenclature, and Analysis

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Compound of Interest

Compound Name: *Hexadecanedioic acid*

Cat. No.: *B1196417*

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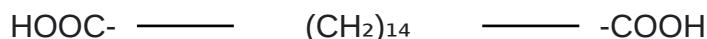
This technical guide provides a comprehensive overview of C16 dicarboxylic acid, a molecule of growing interest in various scientific domains, including polymer chemistry, cosmetics, and as a potential biomarker in metabolic studies. This document details its structure, nomenclature, physicochemical properties, and relevant experimental methodologies.

Structure and Nomenclature

C16 dicarboxylic acid, a saturated long-chain dicarboxylic acid, possesses a sixteen-carbon backbone with a carboxylic acid group at each terminus.

Chemical Structure

The chemical formula for C16 dicarboxylic acid is $C_{16}H_{30}O_4$.^[1] Its structure consists of a linear chain of fourteen methylene ($-CH_2-$) groups flanked by two carboxyl ($-COOH$) groups.



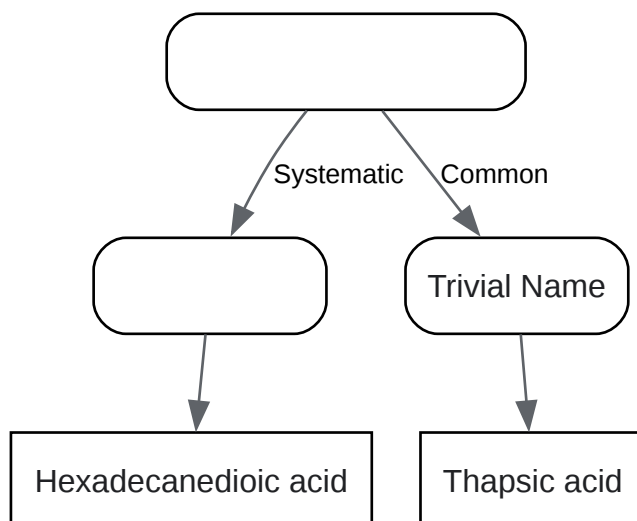
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Caption: Chemical Structure of C16 Dicarboxylic Acid.

Nomenclature

The naming of this compound follows both systematic IUPAC nomenclature and common trivial names.

- IUPAC Name: The systematic name according to the International Union of Pure and Applied Chemistry (IUPAC) is **Hexadecanedioic acid**.^[1] The "-dioic acid" suffix indicates the presence of two carboxylic acid groups on the sixteen-carbon chain.
- Trivial Name: The most common trivial name for this compound is Thapsic acid.^[1]
- Other Synonyms: It is also referred to as 1,14-tetradecanedicarboxylic acid.^[1]



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Caption: Nomenclature of C16 Dicarboxylic Acid.

Physicochemical Properties

A summary of the key quantitative data for **hexadecanedioic acid** is presented in the table below for easy comparison.

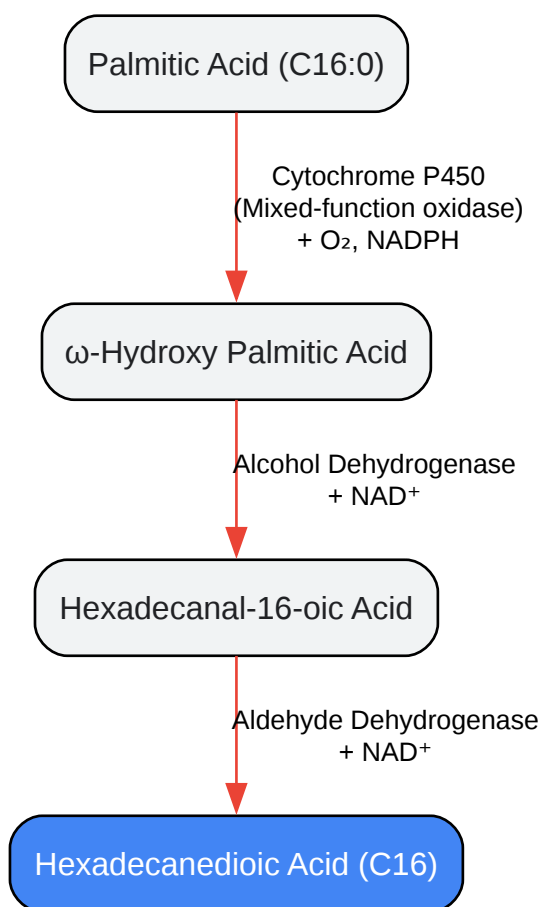
Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ O ₄	[1]
Molecular Weight	286.41 g/mol	[1]
Melting Point	120-123 °C	[1]
Boiling Point	457.5 °C at 760 mmHg (estimated)	
Solubility in Water	Practically insoluble	
Solubility in Organic Solvents	Soluble in DMF (16 mg/ml) and DMSO (12 mg/ml); slightly soluble in ethanol.[2]	
Appearance	White solid/powder	

Biological Significance and Metabolic Pathway

Hexadecanedioic acid is a product of fatty acid ω -oxidation, an alternative pathway to the more common β -oxidation. This pathway becomes more significant when β -oxidation is impaired. The ω -oxidation pathway occurs primarily in the endoplasmic reticulum of liver and kidney cells.[3][4]

Omega (ω)-Oxidation Pathway

The ω -oxidation of a C16 fatty acid, such as palmitic acid, proceeds through a series of enzymatic reactions to yield **hexadecanedioic acid**.



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Caption: Omega-Oxidation of Palmitic Acid.

This pathway involves the initial hydroxylation of the terminal methyl group (ω -carbon) of the fatty acid by a cytochrome P450-dependent mixed-function oxidase.[3] This is followed by successive oxidations to an aldehyde and then to a carboxylic acid by alcohol and aldehyde dehydrogenases, respectively, resulting in the formation of the dicarboxylic acid.[3][4]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of C16 dicarboxylic acid.

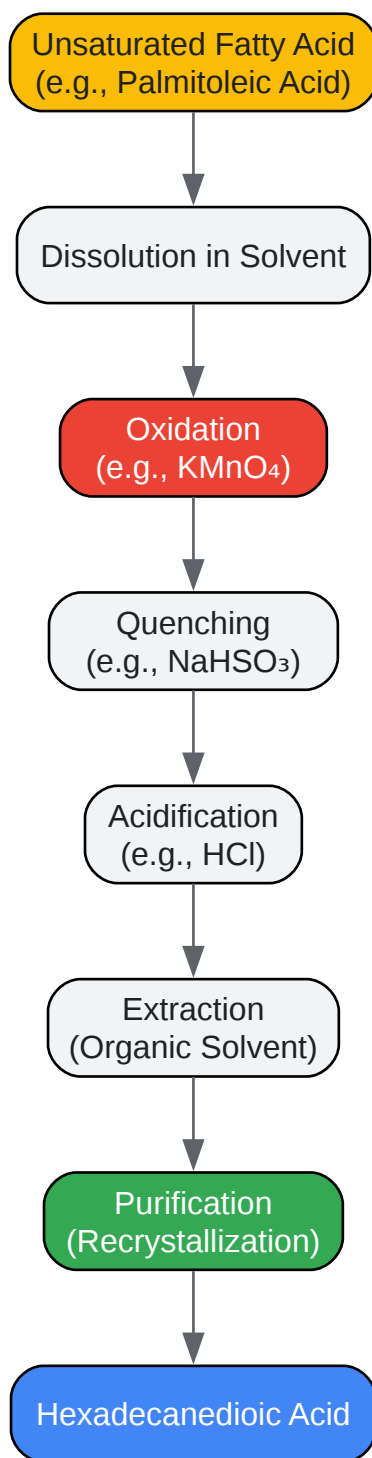
General Synthesis of Dicarboxylic Acids from Fatty Acids

A common laboratory-scale synthesis of long-chain dicarboxylic acids involves the oxidative cleavage of an unsaturated fatty acid. While a specific protocol for the direct synthesis of **hexadecanedioic acid** from a readily available precursor is not extensively detailed in the literature, a general approach can be outlined starting from a C16 unsaturated fatty acid. A more industrially relevant method involves the hydrolysis of triglycerides from sources like palm oil, followed by purification.[5]

Principle: Oxidative cleavage of the double bond in an unsaturated fatty acid, such as palmitoleic acid (a C16 monounsaturated fatty acid), can yield a dicarboxylic acid. Strong oxidizing agents like potassium permanganate (KMnO_4) or ozone (O_3) followed by an oxidative workup are typically employed.

Generalized Protocol (Illustrative):

- **Dissolution:** Dissolve the starting unsaturated fatty acid (e.g., palmitoleic acid) in a suitable solvent system, such as a mixture of t-butanol and water.
- **Oxidation:** Slowly add a solution of the oxidizing agent (e.g., a solution of KMnO_4 and NaIO_4) to the reaction mixture while maintaining a controlled temperature (e.g., using an ice bath). The reaction is typically stirred for several hours to ensure complete oxidation.
- **Quenching:** Quench the reaction by adding a reducing agent, such as sodium bisulfite, until the characteristic color of the oxidizing agent disappears.
- **Acidification:** Acidify the reaction mixture with a strong acid, such as hydrochloric acid (HCl), to a low pH to protonate the dicarboxylic acid.
- **Extraction:** Extract the aqueous mixture with an organic solvent, such as diethyl ether or ethyl acetate, to isolate the dicarboxylic acid.
- **Purification:** Wash the combined organic extracts with brine, dry over an anhydrous salt (e.g., MgSO_4), and concentrate under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent.



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Caption: General Synthesis Workflow.

Analysis by Acid-Base Titration

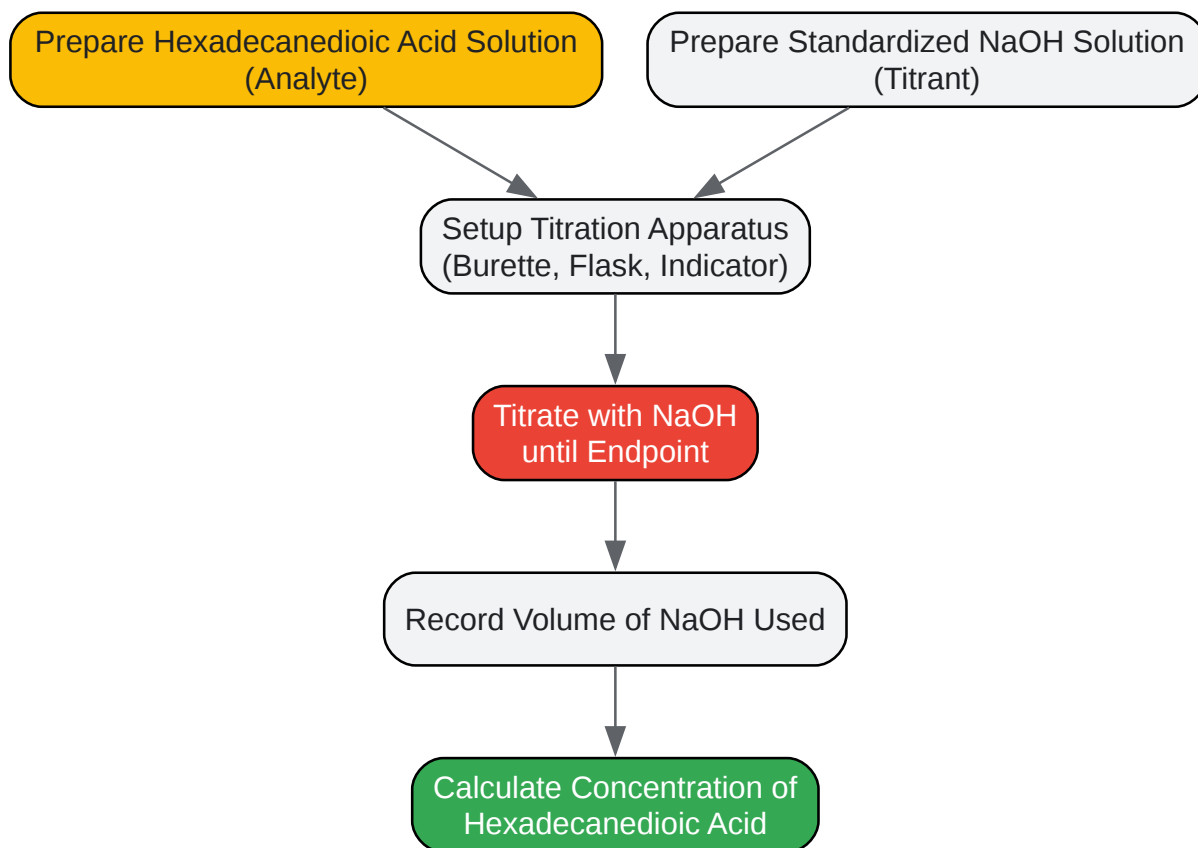
The concentration of a solution of **hexadecanedioic acid** can be accurately determined by acid-base titration with a standardized solution of a strong base, such as sodium hydroxide (NaOH).

Principle: Each molecule of **hexadecanedioic acid** has two carboxylic acid groups that will react with two equivalents of a strong base in a neutralization reaction. The endpoint of the titration can be determined using a pH indicator or a pH meter.



Experimental Protocol:

- Preparation of the Analyte: Accurately weigh a sample of **hexadecanedioic acid** and dissolve it in a suitable solvent in which it is soluble (e.g., a mixture of ethanol and water). If the acid is not readily soluble in water, a back titration method may be employed.[6] Transfer the solution to a volumetric flask and dilute to a known volume with deionized water.
- Preparation of the Titrant: Prepare a standardized solution of approximately 0.1 M NaOH.
- Titration Setup: Rinse a burette with the standardized NaOH solution and then fill it. Pipette a known volume of the **hexadecanedioic acid** solution into an Erlenmeyer flask. Add a few drops of a suitable indicator (e.g., phenolphthalein).[7]
- Titration: Slowly add the NaOH solution from the burette to the Erlenmeyer flask while continuously swirling the flask. Continue the addition until the indicator shows a persistent color change, which signals the endpoint of the titration.[7]
- Data Recording: Record the initial and final volumes of the NaOH solution in the burette to determine the volume of titrant used.
- Calculations: Calculate the molarity of the **hexadecanedioic acid** solution using the stoichiometry of the reaction and the known molarity of the NaOH solution.



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Caption: Acid-Base Titration Workflow.

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